

The Environmental Fate and Persistence of Benalaxyl-M: A Technical Guide

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Compound of Interest

Compound Name: Benalaxyl-M

Cat. No.: B116788

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Introduction

Benalaxyl-M, the R-enantiomer of the fungicide benalaxyl, is a systemic phenylamide agricultural chemical used to control a range of fungal pathogens, including downy mildew and late blight on crops such as grapes, potatoes, and tomatoes.[1] As the more biologically active and environmentally favorable stereoisomer, understanding its behavior, persistence, and ultimate fate in the environment is critical for accurate risk assessment and regulatory oversight.[1] This technical guide provides an in-depth analysis of the environmental fate and persistence of **Benalaxyl-M**, synthesizing key data on its degradation through abiotic and biotic pathways, its mobility in soil, and its potential for bioaccumulation. Detailed experimental protocols and visual diagrams of key processes are included to support researchers, scientists, and environmental professionals.

Physicochemical Properties

The environmental behavior of a pesticide is fundamentally governed by its physicochemical properties. These properties influence its solubility in water, its tendency to volatilize, and its partitioning between soil, water, and air.

| Property | Value | Reference |
|---|---|-----------|
| Molecular Formula | C ₂₀ H ₂₃ NO ₃ | [1] |
| Molecular Weight | 325.4 g/mol | |
| Water Solubility | Moderate | [1] |
| Volatility | Quite volatile | [1] |
| Log P (octanol-water partition coefficient) | 3.54 | |

Abiotic Degradation

Abiotic degradation involves the breakdown of a chemical through non-biological processes, primarily hydrolysis and photolysis.

Hydrolysis

Hydrolysis is the chemical breakdown of a compound due to reaction with water. The stability of **Benalaxyl-M** is highly dependent on pH. It is stable in neutral to acidic conditions but degrades in alkaline environments.

Table 1: Hydrolytic Degradation of Benalaxyl

| pH | Temperature (°C) | Half-life (DT ₅₀) in days | Stability Classification | Reference |
|----|------------------|---------------------------------------|--------------------------|-----------|
| 4 | 20 | Stable | Very Persistent | |
| 7 | 20 | 365 | Very Persistent | |
| 9 | 20 | 157 | Persistent | [2] |
| 9 | 25 | 86 | Moderately Persistent | [2] |

Photolysis

Photolysis is the degradation of a chemical by light, particularly ultraviolet (UV) radiation from the sun. In aqueous environments, **Benalaxyl-M** is considered stable to photolysis.[3] Studies on the racemic mixture of benalaxyl showed that under natural sunlight in a buffered pH 7 solution, 60% of the parent compound remained after 64 days, with no single degradation product exceeding 5% of the applied radioactivity.[2]

Table 2: Photolytic Degradation of Benalaxyl

| Medium | Condition | Half-life (DT ₅₀) in days | Finding | Reference |
|--------------|--------------------------------------|---------------------------------------|--|-----------|
| Water (pH 7) | Aqueous Photolysis | Stable | Considered stable to photolysis in water. | [3] |
| Water (pH 7) | Natural Sunlight (Racemic Benalaxyl) | > 64 | 60% of parent compound remained after 64 days. | [2] |

Biotic Degradation

Biotic degradation, mediated by microorganisms such as bacteria and fungi, is the primary pathway for the breakdown of **Benalaxyl-M** in soil and aquatic systems.

Aerobic Soil Metabolism

Under aerobic (oxygen-present) conditions, **Benalaxyl-M** is moderately persistent in soil.[1] Degradation is primarily microbial and has been shown to be enantioselective, with **Benalaxyl-M** (the R-enantiomer) degrading faster than its S-enantiomer counterpart in many soil types.[4][5][6][7] This preferential degradation is a key factor in its environmental behavior.

Table 3: Aerobic Soil Degradation of **Benalaxyl-M**

| Study Type | DT ₅₀ (days) | Notes | Reference |
|-----------------|-------------------------|--|-----------|
| Lab (Typical) | 80 | - | [1] |
| Lab (Range) | 20.4 - 53.3 | R-enantiomer (Benalaxyl-M) | [4][5] |
| Lab (Range) | 27.7 - 57.8 | S-enantiomer | [4][5] |
| Lab (Range) | 77 - 100 | Racemic benalaxyl, dependent on soil type. | [2] |
| Field (Typical) | 44 | - | |

Anaerobic Metabolism

In anaerobic (oxygen-absent) environments, such as flooded soils or deep sediments, the degradation of pesticides is typically slower. While specific degradation half-lives for **Benalaxyl-M** under strictly anaerobic conditions are not widely reported in the reviewed literature, it is expected that persistence would be greater than in aerobic environments due to the reliance on microbial activity which is often reduced in the absence of oxygen.

Mobility and Transport

The movement of **Benalaxyl-M** from the point of application into other environmental compartments like groundwater or surface water is determined by its tendency to adsorb to soil particles.

Soil Adsorption and Mobility

The soil organic carbon-water partition coefficient (Koc) is a key indicator of a pesticide's mobility in soil; a high Koc value indicates strong adsorption and low mobility.[8][9][10] While a specific experimental Koc value for **Benalaxyl-M** was not available in the reviewed literature, it is qualitatively described as "non-mobile," with a high potential for transport bound to particles rather than dissolved in water.[1] This suggests a high Koc value and a low potential to leach into groundwater.[1]

Studies have shown that while the adsorption process itself is not enantioselective, the subsequent leaching can be.[4][5] Because **Benalaxyl-M** (R-enantiomer) degrades faster in the soil column, the S-enantiomer may be found in higher concentrations in leachate.[4][5]

Table 4: Soil Adsorption and Mobility of **Benalaxyl-M**

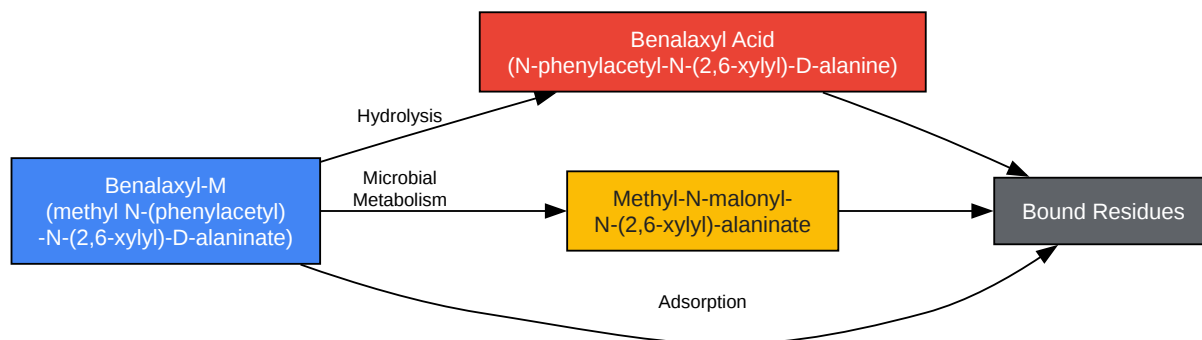
| Parameter | Value / Classification | Implication | Reference |
|---|------------------------------------|--|-----------|
| Koc (Soil Organic Carbon Partition Coefficient) | Not available (qualitatively high) | Strong adsorption to soil particles. | - |
| Mobility Classification | Non-mobile | Low potential to leach to groundwater. | [1] |
| Leaching Enantioselectivity | Yes (S-enantiomer leaches more) | Faster degradation of R-enantiomer in soil column. | [4][5] |

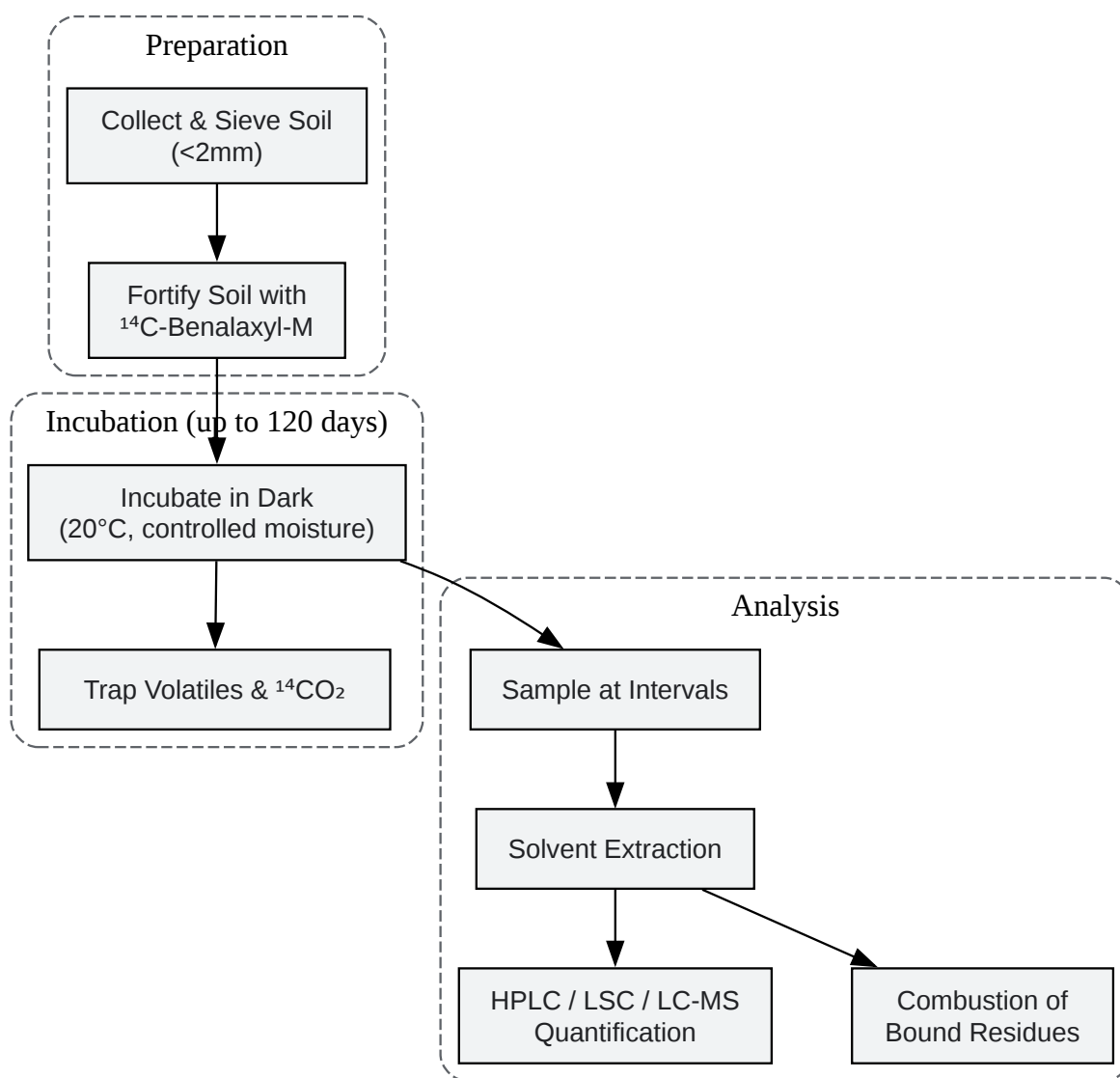
Bioaccumulation

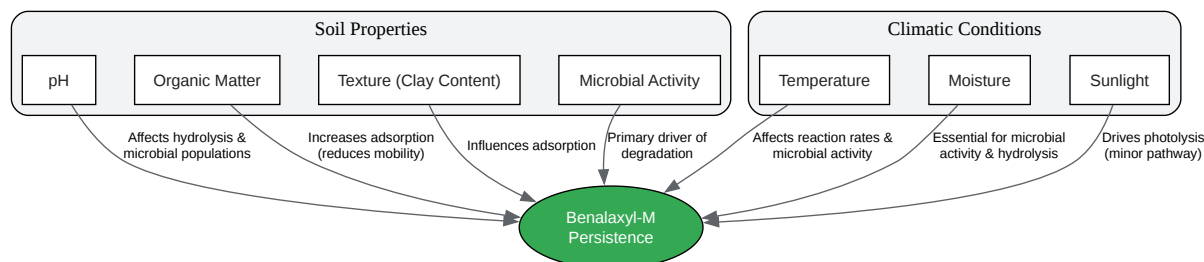
Bioaccumulation refers to the accumulation of a substance in an organism at a higher concentration than in the surrounding environment. **Benalaxyl-M** is reported to have a low potential for bioaccumulation. Studies in earthworms have shown that while bioaccumulation is enantioselective, the biota-to-soil accumulation factors were below 1, indicating no significant accumulation.

Degradation Pathway

In soil, **Benalaxyl-M** degrades into several key metabolites. The primary transformation products identified are benalaxyl acid (formed by hydrolysis of the methyl ester group) and various conjugates.[2]







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